

Technical Guide: Properties of 4-Bromo-3-nitrobenzene-1,2-diamine

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Compound of Interest

Compound Name: 4-Bromo-3-nitrobenzene-1,2-diamine

Cat. No.: B133556

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Audience: Researchers, scientists, and drug development professionals.

This document provides core technical data on **4-Bromo-3-nitrobenzene-1,2-diamine**, a chemical compound utilized in various research and development applications.

Chemical Identity and Properties

4-Bromo-3-nitrobenzene-1,2-diamine is a substituted benzene derivative.^[1] It is recognized for its utility as a building block in organic synthesis, particularly in the pharmaceutical and dye industries.^{[1][2]} The presence of amine, bromo, and nitro functional groups makes it a versatile intermediate for creating more complex molecules.^[1]

Quantitative Molecular Data

The fundamental molecular properties of **4-Bromo-3-nitrobenzene-1,2-diamine** are summarized below. This data is essential for stoichiometric calculations, analytical characterization, and chemical database management.

Property	Value	Source
Molecular Formula	C ₆ H ₆ BrN ₃ O ₂	PubChem, American Elements[3][4]
Molecular Weight	232.03 g/mol	PubChem[3]
Monoisotopic Mass	230.96434 Da	PubChem[3]
CAS Number	147021-89-4	American Elements[4]

Note on Experimental Protocols and Visualizations:

- Experimental Protocols: The determination of molecular weight and formula is typically achieved through standard analytical techniques such as mass spectrometry and elemental analysis. As these are fundamental and widely understood methods, detailed experimental protocols are not provided in this context.
- Diagrams: The user request for diagrams of signaling pathways or experimental workflows is not applicable to the presentation of basic chemical properties like molecular weight and formula. Therefore, no diagrams are included.

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References

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